

Comparative Guide: JNJ-DGAT2-A Selectivity & Cross-Reactivity Profile

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Compound of Interest

Compound Name: *Jnj dgat2-A*

Cat. No.: *B10788057*

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Executive Summary

JNJ-DGAT2-A is a highly selective, small-molecule inhibitor of Diacylglycerol O-Acyltransferase 2 (DGAT2).^[1] It is primarily utilized as a chemical probe to dissect the distinct roles of DGAT2 versus DGAT1 in triacylglycerol (TG) biosynthesis.

In comparative profiling, JNJ-DGAT2-A exhibits an IC₅₀ of 0.14 μM (140 nM) against human DGAT2, with a selectivity window of >70-fold against the closely related isoform DGAT1 and the monoacylglycerol acyltransferase MGAT2. This high degree of specificity makes it a superior tool for studying de novo lipogenesis (DNL) without confounding effects from the dietary fat absorption pathways mediated by DGAT1 and MGATs.

Chemical & Mechanistic Profile

Chemical Identity^{[2][3]}

- Compound Name: JNJ-DGAT2-A
- Chemical Structure: 3-Bromo-4-[2-fluoro-4-[[4-oxo-2-[[2-(pyridin-2-yl)ethyl]amino]-1,3-thiazol-5-(4H)ylidene]methyl]phenoxy]benzonitrile^{[2][3][4]}

- Molecular Weight: 523.38 g/mol
- Class: [Thiazole derivative\[3\]](#)

Mechanism of Action

DGAT2 catalyzes the final committed step in triglyceride synthesis, covalently linking a fatty acyl-CoA to diacylglycerol (DAG).[5] Unlike DGAT1, which is promiscuous and handles exogenous fatty acid re-esterification (often for protection against lipotoxicity), DGAT2 is functionally coupled to upstream de novo lipogenesis enzymes (like ACC and FAS) and glycerol-3-phosphate acyltransferase (GPAT).

JNJ-DGAT2-A inhibits this catalytic transfer, effectively blocking the incorporation of endogenously synthesized fatty acids into lipid droplets.

Cross-Reactivity Analysis

The utility of JNJ-DGAT2-A relies on its ability to spare other acyltransferases that share substrate similarity (Acyl-CoA and DAG/MAG). The following data summarizes its performance against key off-targets.

Comparative Potency Table

Target Enzyme	Function	IC50 (µM)	Selectivity Ratio (vs DGAT2)
hDGAT2	De novo TG synthesis	0.14	1x (Primary Target)
hDGAT1	Exogenous FA re-esterification	> 10.0	> 70x
hMGAT2	Dietary fat absorption (Intestine)	> 10.0	> 70x
ACAT1/2	Cholesterol esterification	Inactive*	High Selectivity

*Note: While specific IC50 values for ACATs are often not reported in primary screening summaries, JNJ-DGAT2-A is widely cited as selective against the broader acyltransferase

family in lipid metabolism panels.

Deep Dive: DGAT1 Cross-Reactivity

The most critical distinction is between DGAT1 and DGAT2.

- **The Challenge:** Both enzymes catalyze the same reaction ($\text{DAG} + \text{Acyl-CoA} \rightarrow \text{TAG} + \text{CoA}$) but have distinct physiological roles. Non-selective inhibitors (or dual inhibitors) abolish all TG synthesis, often leading to severe lipotoxicity in experimental models because the cell cannot sequester free fatty acids.
- **JNJ-DGAT2-A Performance:** With a >70-fold window, JNJ-DGAT2-A allows DGAT1 to remain active. This permits the cell to continue esterifying exogenous fatty acids (preventing lipotoxicity) while specifically blocking the storage of de novo synthesized lipids. This functional separation is validated by isotope tracing (see Section 4.2).

Deep Dive: MGAT Cross-Reactivity

MGAT2 (Monoacylglycerol O-acyltransferase 2) is crucial for the resynthesis of TG in the intestine.

- **Significance:** Cross-reactivity with MGAT2 would confound studies on intestinal lipid absorption or hepatic lipid assembly.
- **Performance:** JNJ-DGAT2-A shows no significant inhibition of MGAT2 at physiologically relevant concentrations ($<10 \mu\text{M}$), ensuring that observed effects are due to the blockade of the final DAG-to-TAG step, not the upstream MAG-to-DAG step.

Experimental Validation Protocols

To validate the selectivity of JNJ-DGAT2-A in your own research, use the following "Self-Validating" protocols.

Protocol A: Enzymatic Inhibition Assay (Sf9 Membranes)

The Gold Standard for determining IC₅₀.

Rationale: Uses insect cell membranes overexpressing human DGAT2 to isolate the enzyme from other cellular lipogenic machinery.

- Preparation: Harvest Sf9 cells expressing hDGAT2. Lyse and isolate microsomal membranes via ultracentrifugation (100,000 x g).
- Reaction Mix: Prepare buffer containing 100 mM Tris-HCl (pH 7.4), 100 mM sucrose, BSA (free fatty acid free), and MgCl₂.
- Substrates:
 - Acceptor: sn-1,2-dioleoylglycerol (200 μM final).
 - Donor: [14C]-Oleoyl-CoA (25 μM final, ~50 nCi/reaction).
- Inhibitor: Add JNJ-DGAT2-A (serial dilution in DMSO) to the reaction mix. Pre-incubate for 10 mins.
- Initiation: Add membrane protein (5-10 μg). Incubate at 37°C for 10-20 minutes (must remain in linear range).
- Termination: Stop reaction with isopropanol:heptane:water (80:20:2).
- Quantification: Phase separation. Extract heptane layer (containing [14C]-TAG). Count via liquid scintillation.[6]
- Validation: Calculate IC₅₀. Valid if positive control (known broad DGAT inhibitor like A922500) shows full inhibition.

Protocol B: Cellular Isotope Tracing (Functional Selectivity)

The "Self-Validating" assay that proves DGAT2 specificity in a living system (based on Qi et al., 2012).

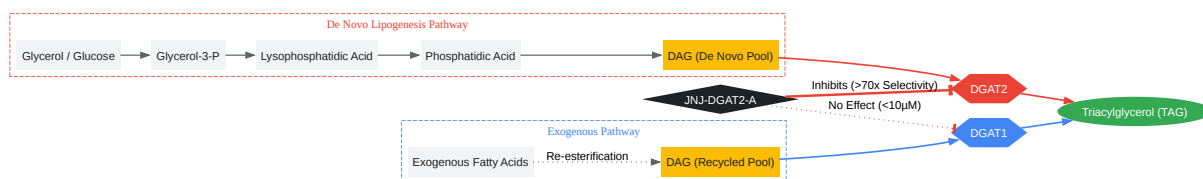
Rationale: DGAT2 prefers substrates from de novo synthesis (glycerol pathway), while DGAT1 prefers exogenous fatty acids. Using labeled glycerol differentiates the two.[7][8][9]

- Cell System: HepG2 cells (express both DGAT1 and DGAT2).[\[9\]](#)[\[10\]](#)
- Treatment: Pre-treat cells with JNJ-DGAT2-A (e.g., 1 μ M and 10 μ M) for 1 hour.
- Labeling: Add [$^{13}\text{C}_3\text{-D}_5$]-Glycerol (stable isotope) to the media. Incubate for 4 hours.
- Lipid Extraction: Extract total lipids using the Folch method (Chloroform:Methanol 2:1).
- Analysis: Analyze TG species via LC-MS/MS.
 - Target Signal: Look for TG species containing the heavy glycerol backbone.
- Interpretation (The Validation Logic):
 - High Selectivity: JNJ-DGAT2-A should dose-dependently inhibit the formation of [$^{13}\text{C}_3\text{-D}_5$]-TG (DGAT2 driven).
 - Specificity Check: If the inhibitor is selective, the incorporation of exogenous unlabeled Oleic Acid (if added) into TG should be minimally affected compared to the glycerol trace, as DGAT1 (uninhibited) will handle the exogenous FA.

Visualizations

Pathway Diagram: DGAT2 Specificity

This diagram illustrates the distinct substrate pools for DGAT1 and DGAT2 and where JNJ-DGAT2-A acts.

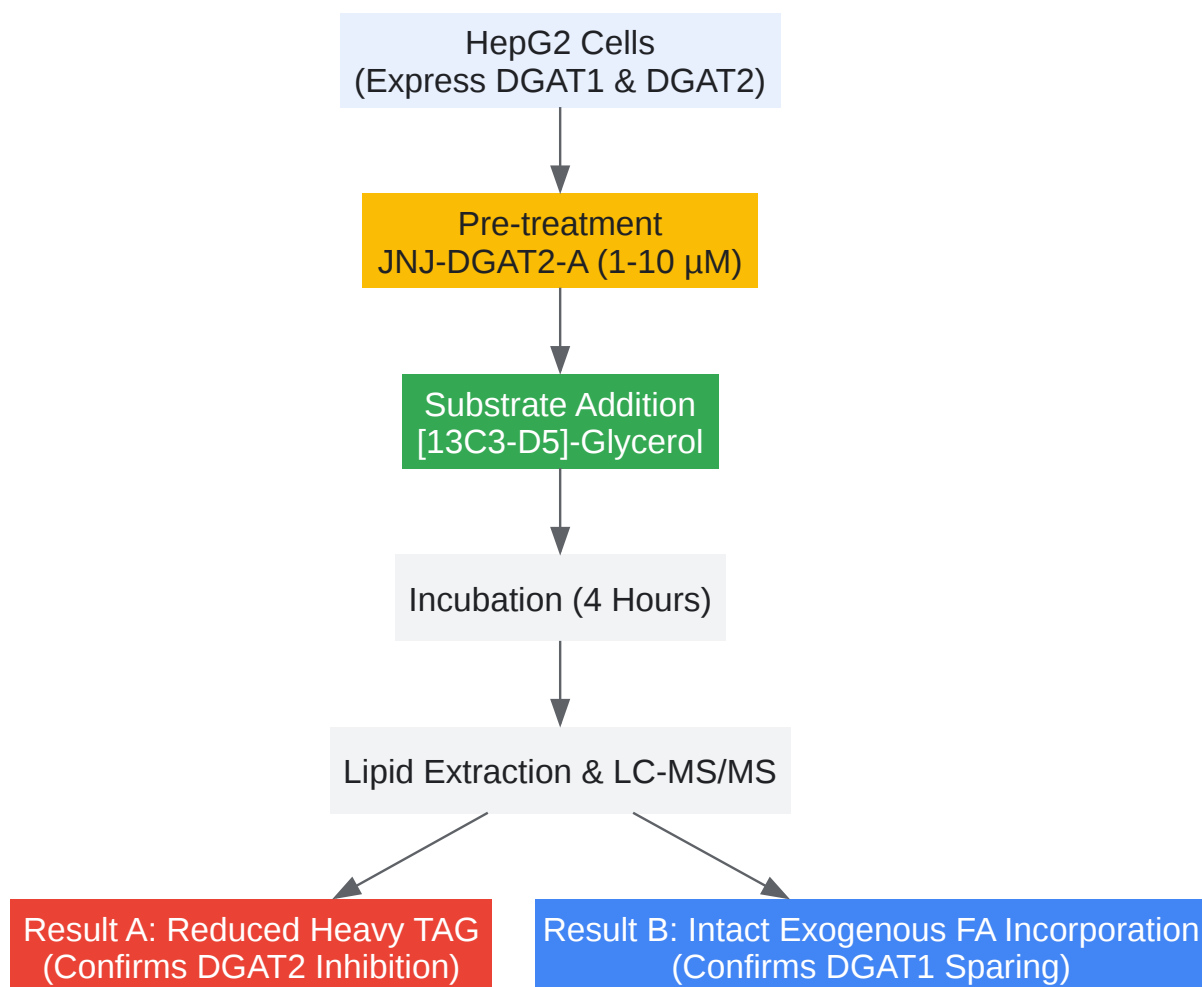


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Caption: JNJ-DGAT2-A selectively blocks the conversion of de novo synthesized DAG to TAG, sparing the DGAT1-mediated exogenous pathway.

Workflow: Isotope Validation Assay

This workflow visualizes the experimental logic for Protocol B.



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Caption: Step-by-step workflow for the stable isotope tracing assay to confirm functional selectivity in live cells.

References

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